

Linearity and recovery experiments for corticosterone quantification.

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Compound of Interest

Compound Name: Corticosterone-d8

Cat. No.: B1146992

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Linearity Assessment

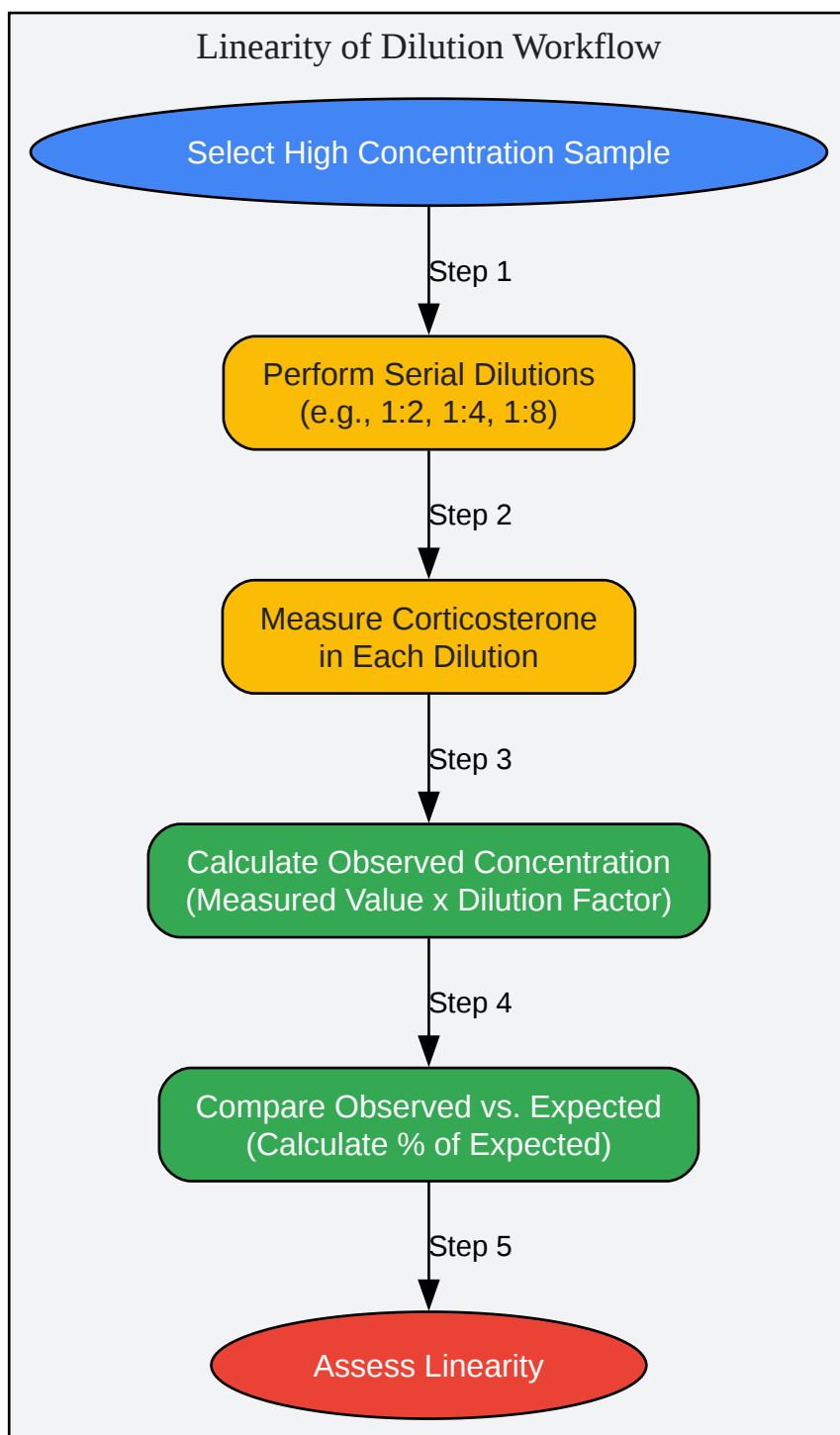
Linearity of dilution demonstrates that a sample's analyte concentration is directly proportional to its dilution factor. This is crucial for ensuring that samples with high analyte concentrations can be diluted into the assay's dynamic range and still yield accurate results.

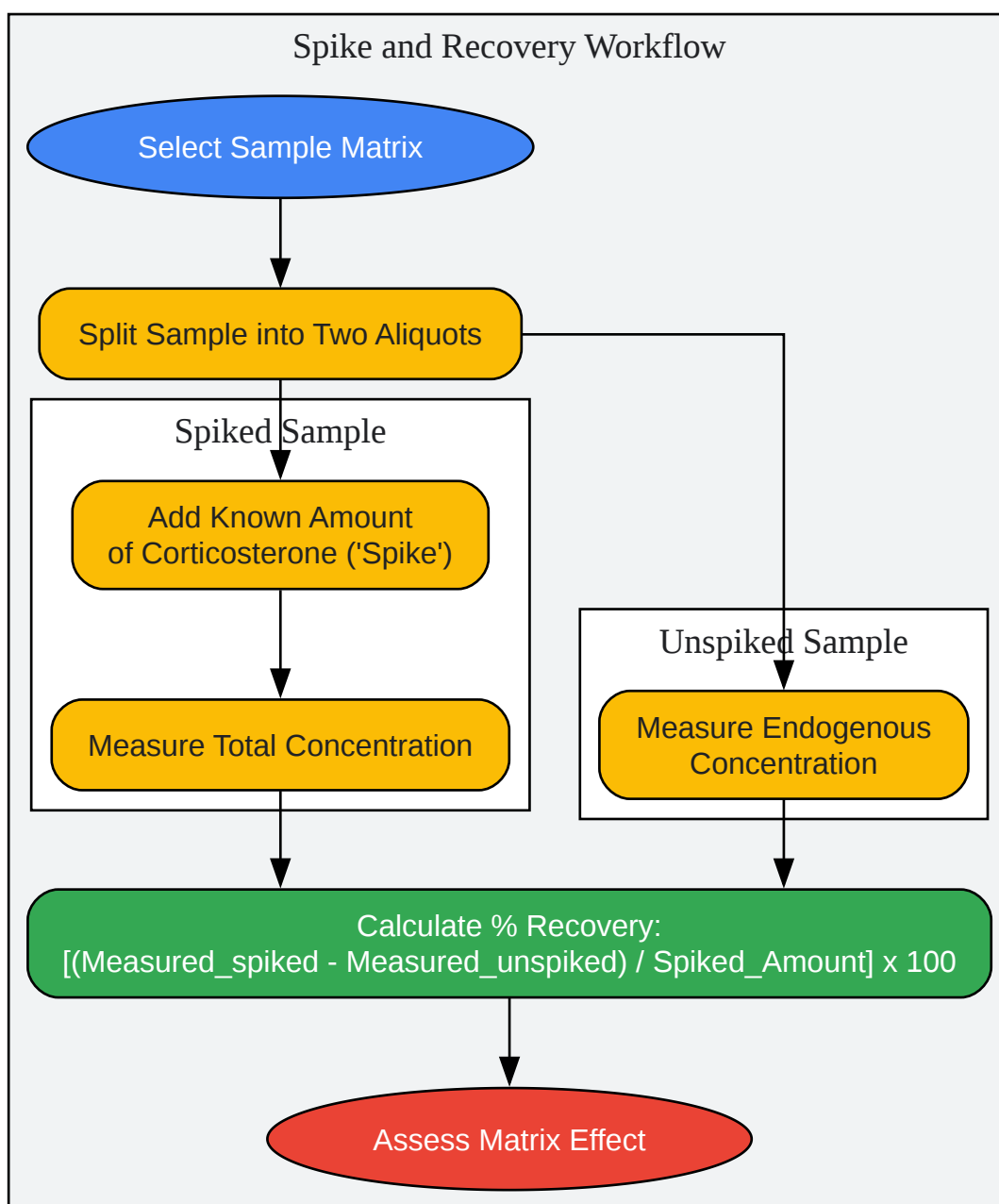
Experimental Protocol: Linearity of Dilution

The general procedure for assessing linearity involves the following steps:

- **Sample Selection:** A sample (e.g., serum, plasma) containing a high concentration of endogenous corticosterone or a sample spiked with a high concentration of corticosterone is selected.
- **Serial Dilution:** The sample is serially diluted with the assay's specific calibrator diluent or assay buffer. Common dilution factors are 1:2, 1:4, 1:8, etc.[\[1\]](#).
- **Quantification:** The concentration of corticosterone in each dilution is measured using the assay.
- **Calculation:** The measured concentration is corrected for the dilution factor to obtain the final concentration.
- **Comparison:** The calculated concentrations for each dilution are compared to the concentration of the undiluted sample. The results are often expressed as a percentage of

the expected value. A good linear response is indicated by a consistent percentage of the expected value across the dilution series[2].





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References

- 1. abcam.com [abcam.com]
- 2. researchgate.net [researchgate.net]
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